Technical Whitepaper: Sourcing & Characterization of CAS 246135-55-7

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Compound of Interest

Compound Name:	*3-(1h-Imidazol-2-ylamino)benzoic acid*
CAS No.:	*246135-55-7*
Cat. No.:	*B1502696*

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Executive Summary

CAS 246135-55-7 is a specialized bifunctional pharmaceutical building block characterized by a benzoic acid moiety linked via a secondary amine to the C2 position of an imidazole ring.[1][2] Its structural rigidity and amphoteric nature make it a critical scaffold for fragment-based drug discovery (FBDD), particularly in designing inhibitors that require hydrogen bond donor/acceptor motifs to interact with enzyme active sites (e.g., Thrombin, kinases).[1]

Sourcing this compound presents specific challenges regarding tautomeric purity and trace metal contamination (due to transition-metal catalyzed synthesis).[1] This guide outlines the commercial landscape, technical specifications for vendor qualification, and handling protocols to ensure experimental integrity.[1]

Chemical Profile & Properties[3][4][5][6][7][8][9][10]

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Property	Specification
CAS Number	246135-55-7
Chemical Name	3-(1H-imidazol-2-ylamino)benzoic acid
Molecular Formula	$C_{10}H_9N_3O_2$
Molecular Weight	203.20 g/mol
Appearance	Off-white to pale yellow solid
Solubility	DMSO, DMF, Dilute Acid/Base; Poor in Water/DCM
pKa (Predicted)	~3.5 (Carboxyl), ~6.5 (Imidazole), ~14 (Amine)
Key Hazard	Irritant (H315, H319, H335)

Structural Significance

The compound features a diarylamine-like linkage connecting an acidic phenyl ring and a basic imidazole.[1] This "push-pull" electronic structure creates specific stability concerns:

- Oxidation Sensitivity: The secondary amine bridge is susceptible to oxidation if not stored under inert atmosphere.
- Hygroscopicity: The amphoteric nature (zwitterionic potential) leads to moisture uptake, affecting stoichiometric precision in synthesis.[1]

Commercial Supply Landscape

The market for CAS 246135-55-7 is divided into Catalog Suppliers (Tier 1) and Custom Synthesis/Bulk Aggregators (Tier 2).[1]

Tier 1: Verified Commercial Suppliers

These vendors typically hold stock or have validated synthetic routes with established COAs.

- BOC Sciences

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- Status: Primary Supplier.
- Grade: >98% HPLC.
- Notes: Specializes in heterocyclic building blocks; offers custom salt formation (e.g., HCl, TFA salts) which improves stability.[1]

- Alfa Chemistry
  - Status: Qualified Supplier.
  - Grade: Research Grade (typically 95-97%).[1]
  - Notes: Good for early-stage screening; batch-specific COA required to confirm residual metal content.[1]

- GuideChem / ChemicalBook (Aggregators)
  - Status: Sourcing Hubs.
  - Notes: Use these platforms to locate bulk manufacturers in Asia (e.g., mainland China/India).[1] Caution: rigorous third-party testing is mandatory for these sources due to batch variability.[1]

Tier 2: Vendor Qualification Strategy

When sourcing from non-catalog vendors, the following "Gatekeeper" questions must be answered:

- Synthetic Route: Was Cu/Pd catalysis used? (Implies need for heavy metal testing).
- Salt Form: Is it the free base or a salt? (The HCl salt is more stable but acidic).
- Water Content: What is the Karl Fischer (KF) value? (Critical for yield calculations).

Technical Specifications & QC Protocols

To ensure Scientific Integrity, incoming batches must undergo the following validation workflow. Do not rely solely on the vendor's Certificate of Analysis (COA).

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Quality Control Table

Test	Method	Acceptance Criteria	Criticality
Identity	1H-NMR (DMSO-d6)	Conforms to structure; distinct imidazole C4/C5 protons.[1]	High
Purity	HPLC (C18, Acidic)	>98.0% (Area %)	High
Residual Metals	ICP-MS	Pd < 10 ppm; Cu < 20 ppm	Critical (for bioassays)
Solvent Content	GC-Headspace	DMF/DMSO < 500 ppm	Medium
Water Content	Karl Fischer	< 1.0% (unless hydrate specified)	Medium

HPLC Method (Standard Protocol)[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 µm).[1]
- Mobile Phase A: Water + 0.1% TFA (Suppresses ionization of carboxyl).
- Mobile Phase B: Acetonitrile + 0.1% TFA.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV @ 254 nm (Aromatic) and 220 nm (Amide/Amine).[1]

Synthesis & Mechanistic Insight

Understanding the synthesis allows researchers to predict impurities. The industrial preparation typically follows a Buchwald-Hartwig or Ullmann-type coupling.[1]

Synthesis Pathway Diagram

The following diagram illustrates the likely synthetic route and potential impurity origins.

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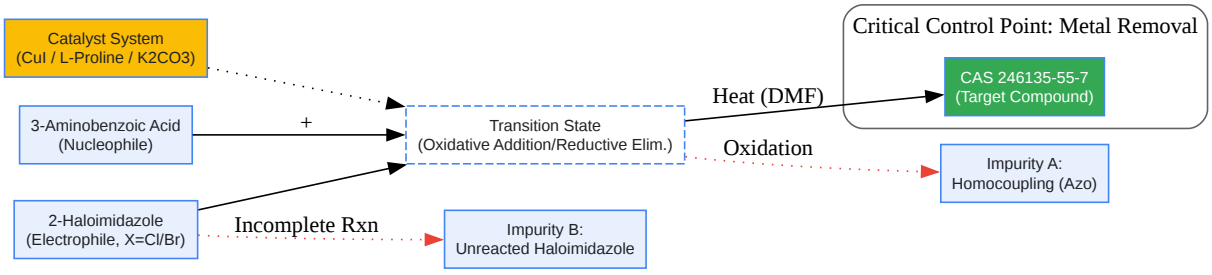

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Caption: Figure 1. Metal-catalyzed cross-coupling synthesis route. Note that residual Copper (Cu) or Palladium (Pd) can interfere with downstream biological assays (e.g., enzyme inhibition), necessitating ICP-MS verification.[1]

Handling & Storage Protocols

Storage:

- Temperature: -20°C (Long-term) or 2-8°C (Short-term).[1]
- Atmosphere: Store under Argon or Nitrogen. The secondary amine is prone to N-oxidation over time.
- Container: Amber glass vials (light sensitive).

Solubilization Protocol (Self-Validating):

- Weigh required mass.
- Add DMSO (Stock concentration: 10-50 mM).[1]
- Vortex for 30 seconds.
- Validation: If solution is cloudy, sonicate at 40°C for 5 minutes. If precipitate remains, add 1 eq. of HCl (converts to soluble hydrochloride salt).[1]

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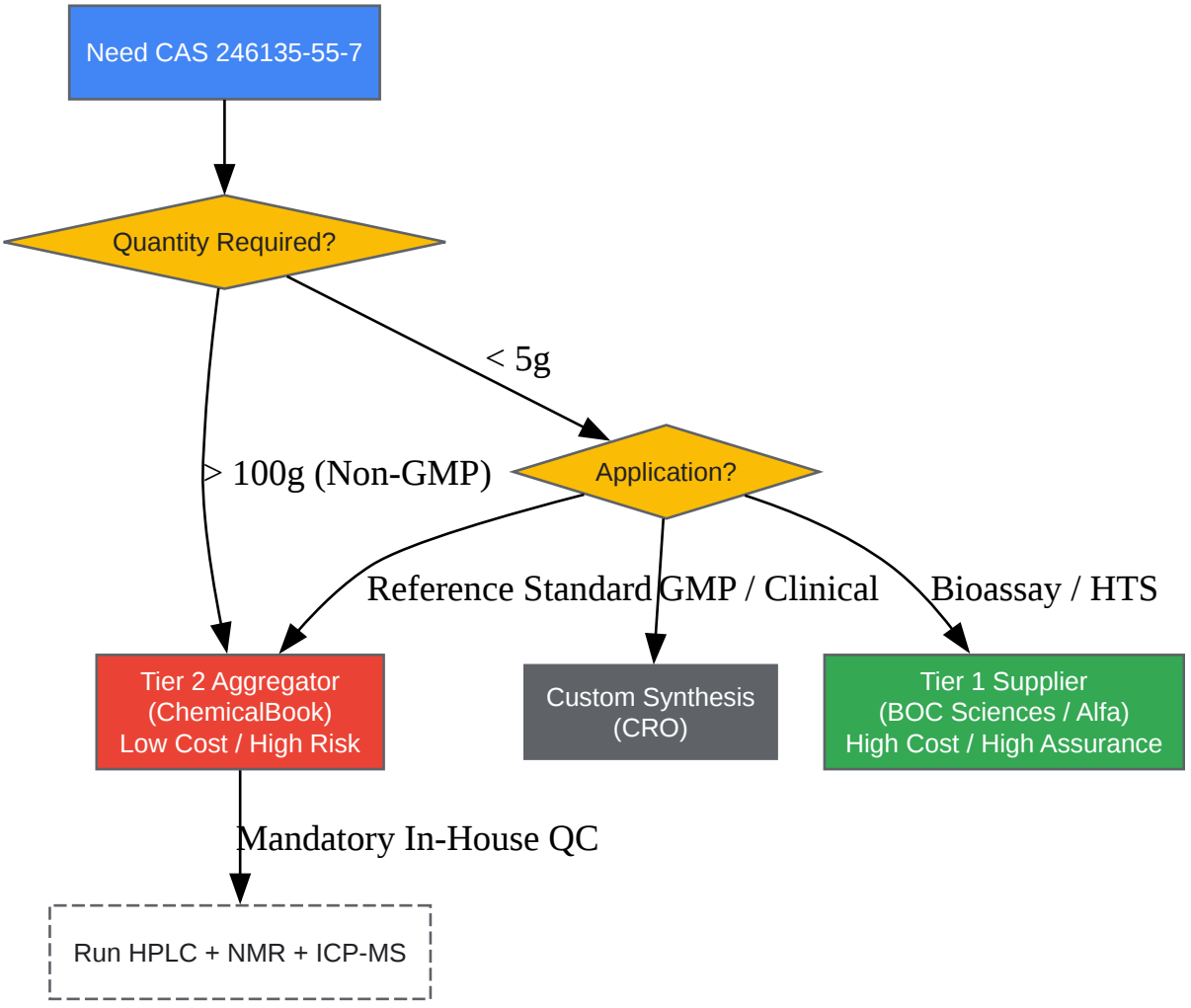
- Aliquot: Do not freeze-thaw more than 3 times.

Supplier Decision Matrix

Use this logic flow to select the correct vendor tier for your development stage.



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Caption: Figure 2. Strategic sourcing decision tree based on quantity and application criticality.

References

- PubChem Compound Summary. **3-(1H-imidazol-2-ylamino)benzoic acid**.[1] National Center for Biotechnology Information. Available at: [Link][1]

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Sources

- 1. 3-(Trifluoromethyl)-5,6,7,8-tetrahydro-[1,2,4]triazolo[4,3-a]pyrazine Hydrochloride [lgcstandards.com]
- 2. bocsci.com [bocsci.com]
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